

Technical Guide: Physicochemical Characterization of 2-Amino-5-methoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-methoxybenzoic acid

Cat. No.: B122808

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-5-methoxybenzoic acid, also known as 5-Methoxyanthranilic acid, is an aromatic amino acid derivative with significant applications in pharmaceutical and chemical research. Its molecular structure, featuring both an amine and a carboxylic acid group, along with a methoxy substituent, imparts unique reactivity and solubility characteristics. This compound serves as a crucial building block in the synthesis of a variety of therapeutic agents, including quinazolinone-based histamine H3 receptor inverse agonists and the dipeptidyl peptidase IV (DPP-4) inhibitor, Alogliptin.^{[1][2]} A precise understanding of its physicochemical properties, particularly its melting point, is fundamental for its identification, purity assessment, and application in synthetic chemistry.

Physicochemical Properties

The melting point of a crystalline solid is a critical physical constant used for identification and as an indicator of purity. A sharp melting range typically signifies a high degree of purity, whereas a broad and depressed melting range often indicates the presence of impurities. The accepted melting point for **2-Amino-5-methoxybenzoic acid** is consistently reported within a narrow range.

Property	Value	Source(s)
Melting Point	148-152 °C	[1] [3] [4] [5]
Molecular Formula	C ₈ H ₉ NO ₃	[1] [4]
Molecular Weight	167.16 g/mol	[1] [3] [4] [5]
Appearance	White to light yellow or pale orange crystalline powder	[1] [2]
CAS Number	6705-03-9	[1] [3] [4] [5]

Experimental Protocol: Melting Point Determination

The following protocol details the capillary method for determining the melting point of **2-Amino-5-methoxybenzoic acid**, a standard and widely accepted technique in organic chemistry. This procedure can be performed using either a digital melting point apparatus or a Thiele tube setup.

Apparatus and Materials:

- **2-Amino-5-methoxybenzoic acid** sample (must be completely dry)
- Glass capillary tubes (sealed at one end)
- Digital melting point apparatus or Thiele tube with high-boiling point oil (e.g., mineral oil)
- Thermometer (calibrated)
- Mortar and pestle (if sample is not a fine powder)
- Spatula
- Long glass tube or pipe for packing

Procedure:

- Sample Preparation:

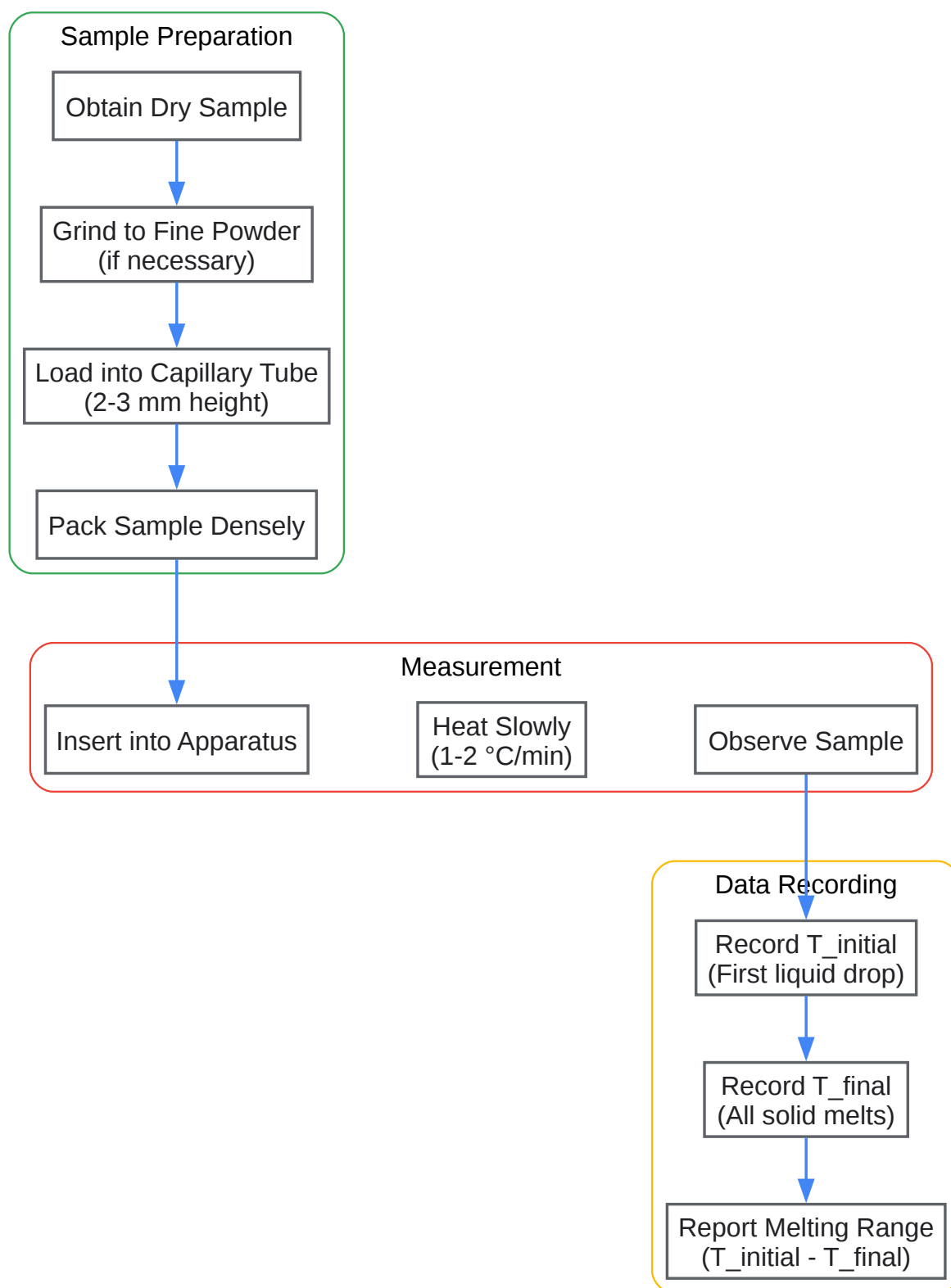
- Place a small amount of dry **2-Amino-5-methoxybenzoic acid** on a clean, dry surface. If the sample consists of large crystals, gently grind it to a fine powder using a mortar and pestle.^[6]
- Jab the open end of a capillary tube into the powdered sample.^{[1][7]}
- Invert the tube and tap it gently on a hard surface to cause the powder to fall to the sealed end.^{[1][7]}
- To ensure dense packing, drop the capillary tube, sealed-end down, several times through a long, hollow tube (e.g., a cut PVC pipe or a long glass tube) onto the benchtop.^{[1][7]}
- Repeat until the sample is packed to a height of 2-3 mm.^{[4][7][8]} An improperly packed or excessive amount of sample can lead to a broad and inaccurate melting range.^[7]
- Measurement with a Digital Melting Point Apparatus:
 - Insert the packed capillary tube into one of the sample slots of the melting point apparatus.^[1]
 - Set a plateau temperature approximately 15-20°C below the expected melting point (i.e., around 130°C).^{[4][9]}
 - Set the heating ramp rate to a slow value, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.^{[4][8][10]}
 - Press the start button to begin heating.
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).^{[1][4][7]}
 - Continue observing and record the temperature at which the last solid crystal disappears, turning into a clear liquid (complete melting).^{[1][4][7]}
 - The recorded values constitute the melting point range. For high accuracy, repeat the measurement with a fresh sample, allowing the apparatus to cool sufficiently beforehand.

[4]

- Measurement with a Thiele Tube:
 - Attach the packed capillary tube to a thermometer using a small rubber band or a slice of rubber tubing. The sample should be level with the thermometer's bulb.[1][2]
 - Insert the thermometer assembly into the Thiele tube, ensuring the rubber band is above the level of the heating oil.[2]
 - Gently heat the side arm of the Thiele tube with a microburner or Bunsen burner using a back-and-forth motion.[1] The tube's design facilitates the circulation of oil via convection currents, ensuring uniform temperature distribution.[3][11]
 - Observe the sample closely as the temperature rises.
 - Record the temperature at the first sign of melting and the temperature when the sample is fully liquefied. This is the melting point range.[3]

Experimental Workflow Visualization

The following diagram illustrates the generalized workflow for determining the melting point of a solid organic compound using the capillary method.



[Click to download full resolution via product page](#)

Workflow for Melting Point Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. chem.ucalgary.ca [chem.ucalgary.ca]
- 3. Thiele tube - Wikipedia [en.wikipedia.org]
- 4. jk-sci.com [jk-sci.com]
- 5. labcomercial.com [labcomercial.com]
- 6. byjus.com [byjus.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. mt.com [mt.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 11. Thiele tube - Sciencemadness Wiki [sciencemadness.org]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 2-Amino-5-methoxybenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122808#2-amino-5-methoxybenzoic-acid-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com